

Application Note: Solubilization and Handling of -Cyclohexyladenosine (CHA)[1][2][3][4]

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Compound of Interest

Compound Name: N6-Cyclohexyladenosine

Cat. No.: B1222039

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-Cyclohexyladenosine. Audience: Researchers in Pharmacology, Neuroscience, and Drug Discovery.[1]

Abstract & Introduction

-Cyclohexyladenosine (CHA) is a potent, selective adenosine

receptor agonist (

values

0.7–2.3 nM).[1] It is widely used to study neuroprotection, sleep induction, and cardiovascular depression.[1] However, like many adenosine derivatives, CHA exhibits significant lipophilicity, making it practically insoluble in water.[1] Improper solubilization often leads to "silent precipitation"—where micro-crystals form in aqueous buffers, reducing the effective concentration and leading to false-negative experimental results.[1]

This guide provides validated protocols for preparing stable stock solutions and physiologically compatible formulations for both in vitro and in vivo applications.[1]

Physicochemical Profile

Before handling, verify the compound identity and batch-specific molecular weight (MW), as hydration states can vary.[\[1\]](#)

Property	Detail
Chemical Name	-Cyclohexyladenosine (CHA)
CAS Number	36396-99-3
Molecular Weight	~349.38 g/mol (Free base)
Appearance	White to off-white solid
Primary Target	Adenosine
	Receptor (Agonist)
Solubility Class	Lipophilic / Hydrophobic

Solubility Matrix & Solvent Compatibility

The following data summarizes the solubility limits of CHA in common laboratory solvents.

Solvent	Max Solubility	Stability (Stock)	Application Note
DMSO	~100 mM (35 mg/mL)	High (-20°C)	Recommended. Best solvent for primary stock solutions. [1]
Ethanol	~20 mM (7 mg/mL)	Moderate	Requires warming; less stable than DMSO stocks. [1]
Water / PBS	< 0.1 mg/mL	Very Low	Insoluble. Do not add water directly to the powder. [1]
DMF	~30 mg/mL	High	Alternative to DMSO if DMSO is toxic to specific sensitive tissues. [1]

“

Critical Warning: CHA will precipitate immediately if a high-concentration DMSO stock is added rapidly to cold aqueous buffer.^[1] Follow the Stepwise Dilution Protocol below.

Experimental Workflows & Protocols

Protocol A: Preparation of Stock Solution (In Vitro)

Goal: Create a stable 100 mM Master Stock.

- Weighing: Accurately weigh 3.5 mg of CHA powder into a sterile, amber glass vial (CHA is light-sensitive).
- Solvation: Add 100

L of anhydrous DMSO (dimethyl sulfoxide).

- Dissolution: Vortex vigorously for 30–60 seconds. If the solution is not perfectly clear, warm the vial to 37°C for 2 minutes and vortex again.
- Storage: Aliquot into small volumes (e.g., 10

L) to avoid freeze-thaw cycles. Store at -20°C (stable for 6–12 months) or -80°C (stable for >1 year).

Protocol B: Aqueous Dilution (Cell Culture/Assay)

Goal: Dilute stock to working concentration (e.g., 100 nM) without precipitation.^[1]

- Pre-warm the culture medium or buffer to 37°C.
- Intermediate Step (Optional but Recommended): Dilute the 100 mM stock 1:100 in DMSO first to create a 1 mM secondary stock. This improves pipetting accuracy for nanomolar dosing.^[1]

- The "Spike" Method: While vortexing the culture medium gently, slowly pipette the DMSO stock into the center of the liquid.[\[1\]](#)
 - Limit: Ensure final DMSO concentration is < 0.1% (v/v) to avoid solvent toxicity.[\[1\]](#)
- Use Immediately: Aqueous dilutions of CHA are prone to hydrolysis and adsorption to plastics over time; prepare fresh for each assay.[\[1\]](#)

Protocol C: In Vivo Formulation (Animal Studies)

Goal: Create a 2.5 mg/mL solution for intraperitoneal (i.p.) injection. Challenge: Saline causes precipitation.[\[1\]](#) A co-solvent system is mandatory.[\[1\]](#)

Recommended Vehicle (The "40/5/45" Method):

- 10% DMSO[\[2\]](#)[\[1\]](#)[\[3\]](#)
- 40% PEG300 (Polyethylene Glycol 300)[\[1\]](#)
- 5% Tween-80[\[2\]](#)[\[1\]](#)[\[3\]](#)
- 45% Saline (0.9% NaCl)[\[2\]](#)[\[1\]](#)

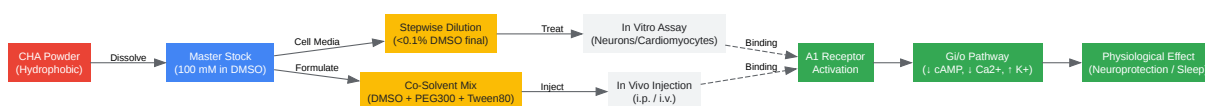
Step-by-Step Formulation:

- Dissolve Drug: Dissolve CHA in the calculated volume of DMSO (10% of total volume). Ensure it is completely clear.
- Add PEG: Add PEG300 (40% of total volume) to the DMSO/Drug mix. Vortex.
- Add Surfactant: Add Tween-80 (5% of total volume).[\[2\]](#)[\[1\]](#)[\[3\]](#) Vortex.
- Add Aqueous: Slowly add Saline (45% of total volume) dropwise while vortexing.
 - Result: A clear, stable solution suitable for injection.[\[1\]](#)
 - Note: If precipitation occurs, sonicate at 37°C. If it remains cloudy, the concentration is too high for this vehicle; reduce target dose.[\[1\]](#)

Visualization: Preparation & Signaling Workflow[3]

The following diagram illustrates the critical decision path for solubilizing CHA and its downstream mechanism of action on the

receptor (Gi/o coupling).



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Figure 1: Workflow for **N6-Cyclohexyladenosine** preparation (Red/Blue/Yellow) leading to biological mechanism (Green).[1]

Storage & Stability Guidelines

- Powder: Store at -20°C in a desiccator. Stable for >2 years.[2][1][3]
- DMSO Stock: Store at -20°C or -80°C. Stable for 6–12 months.
 - Tip: Use amber vials to prevent light degradation.[1]
- Aqueous Solutions: Unstable.[1] The glycosidic bond can hydrolyze, and the hydrophobic nature leads to adsorption to plastic tubes.[1] Prepare immediately before use.

Troubleshooting

Issue	Cause	Solution
Cloudiness upon water addition	"Crashing out" (Rapid precipitation)	Use the "40/5/45" co-solvent method. ^[1] Do not use pure saline. ^[1]
Precipitate in cell media	Concentration too high or rapid addition	Vortex media while adding drug. ^[1] Limit DMSO stock concentration.
Inconsistent biological results	Adsorption to plastic	Use silanized glass or low-binding plasticware for low-concentration dilutions. ^[1]

References

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